Structure of ethyl 4-ethynyl-4-hydroxycyclohexane-1-carboxylate

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Compound of Interest

Compound Name:	*Ethyl4-ethynyl-4-hydroxycyclohexane-1-carboxylate*
Cat. No.:	*B13610126*

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Technical Whitepaper: Structural Dynamics and Synthetic Utility of Ethyl 4-ethynyl-4-hydroxycyclohexane-1-carboxylate

Executive Summary

Ethyl 4-ethynyl-4-hydroxycyclohexane-1-carboxylate represents a "privileged scaffold" in modern medicinal chemistry. Its utility stems from its unique 1,4-disubstituted cyclohexane geometry, which offers a rigid linker system capable of projecting pharmacophores into precise vectors. The molecule features three distinct functional handles: an ethyl ester (modifiable to acids, amides, or alcohols), a tertiary hydroxyl group (hydrogen bond donor/acceptor), and a terminal alkyne (a "warhead" for Sonogashira couplings or "Click" chemistry). This guide details the structural isomerism, synthetic pathways, and isolation protocols required to utilize this scaffold in drug discovery, particularly for nuclear receptor modulators (e.g., ROR

, LXR) and kinase inhibitors.

Structural Architecture & Stereochemistry

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The biological activity of this scaffold is strictly governed by its stereochemistry. Unlike simple cyclohexanes, the introduction of the ethynyl group at C4 creates a quaternary center, resulting in two distinct diastereomers.

Conformational Analysis (The Chair Flip)

The cyclohexane ring exists predominantly in a chair conformation. To minimize 1,3-diaxial strain, the bulky ethyl ester group at C1 will almost exclusively occupy the equatorial position. This locks the conformation, forcing the C4 substituents into fixed axial or equatorial orientations relative to the ring plane.

- Isomer A (Trans-Diequatorial-like): Ester (Equatorial) / Hydroxyl (Equatorial) / Ethynyl (Axial).
  - Thermodynamics: Generally more stable due to the higher A-value (steric bulk) of the Hydroxyl group (

    kcal/mol) compared to the Ethynyl group (

    kcal/mol). The larger OH group prefers the equatorial slot.
- Isomer B (Cis-Axial-Equatorial): Ester (Equatorial) / Hydroxyl (Axial) / Ethynyl (Equatorial).
  - Kinetics: Often the major product of nucleophilic addition due to the trajectory of the incoming acetylide ion (axial attack is often favored for small nucleophiles).

Stereochemical Nomenclature

In this guide, we adhere to the IUPAC convention relative to the highest priority groups (Cahn-Ingold-Prelog):

- Cis-isomer: The Hydroxyl group (C4) and Carboxylate (C1) are on the same face of the ring.
- Trans-isomer: The Hydroxyl group (C4) and Carboxylate (C1) are on opposite faces.

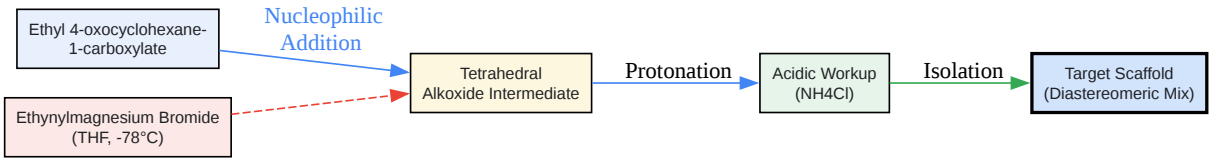
Synthetic Methodology

The synthesis relies on the nucleophilic addition of a metal-acetylide species to the ketone functionality of ethyl 4-oxocyclohexanecarboxylate.

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Reaction Mechanism & Pathway

The reaction typically utilizes Lithium Acetylide (generated in situ) or Ethynylmagnesium bromide. The choice of reagent and temperature influences the diastereomeric ratio (dr).



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Figure 1: Synthetic workflow for the generation of the quaternary center at C4 via Grignard addition.

Step-by-Step Protocol

Note: All steps must be performed under an inert atmosphere (Argon/Nitrogen).

- Reagent Preparation: In a flame-dried 3-neck flask, dissolve ethyl 4-oxocyclohexanecarboxylate (1.0 eq) in anhydrous THF (0.5 M concentration).
- Temperature Control: Cool the solution to -78°C using a dry ice/acetone bath. This is critical to suppress ester cleavage or polymerization.
- Nucleophilic Addition: Dropwise add Ethynylmagnesium bromide (0.5 M in THF, 1.2 eq) over 30 minutes. Maintain internal temperature below -70°C.
- Equilibration: Allow the reaction to stir at -78°C for 2 hours, then slowly warm to 0°C over 1 hour.
- Quench: Carefully quench with saturated aqueous NH_4Cl.
- Extraction: Extract with Ethyl Acetate (3x). Wash combined organics with brine, dry over Na_2SO_4, and concentrate in vacuo.

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Purification & Characterization

The crude product is a diastereomeric mixture.[1] Separation is required for biological evaluation.

Separation Strategy

The two isomers exhibit distinct polarity differences due to the orientation of the hydroxyl group (axial OH is generally more shielded/compact, while equatorial OH is more exposed).

- Flash Column Chromatography:
  - Stationary Phase: Silica Gel (230-400 mesh).
  - Mobile Phase: Gradient of Hexanes:Ethyl Acetate (Start 90:10

    70:30).
  - Elution Order: The less polar isomer (often the one with intramolecular H-bonding or axial OH) typically elutes first.

Representative Data

Feature	Chemical Shift / Value	Notes
H NMR (Ethynyl)	2.45 - 2.55 ppm (s, 1H)	Characteristic acetylenic proton.
H NMR (Ester)	4.15 (q, 2H), 1.25 (t, 3H)	Ethyl group signature.[2]
C NMR (Alkyne)	~85 ppm (internal), ~70 ppm (terminal)	Diagnostic sp-hybridized carbons.
Physical State	Viscous Oil or Low-melting Solid	Depends on isomeric purity.
Mass Spectrometry	[M+H] calc: 197.11	Often shows loss of H_2O fragment.

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Pharmaceutical Applications

This scaffold is not merely a passive linker; it is an active structural determinant in drug design.

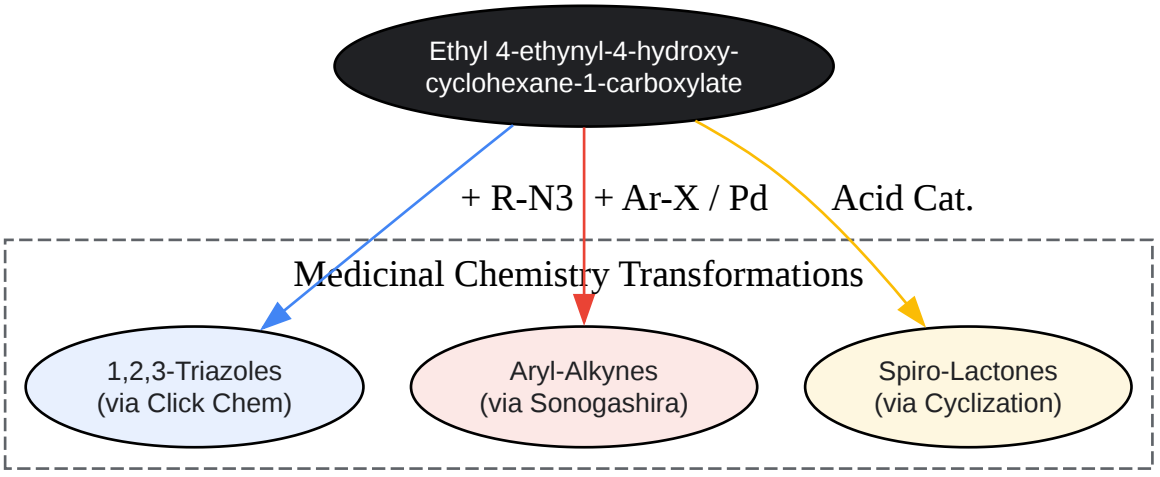
Functional Logic

- The Anchor (C1 Ester): Provides the handle for attaching the molecule to larger lipophilic tails or polar heads. In ROR

  inverse agonists, this is often converted to an amide.

- The Pivot (Cyclohexane): The chair conformation enforces a specific distance (~5-6 Å) between the ester and the alkyne.

- The Warhead (C4 Ethynyl): Used strictly for derivatization.
  - Click Chemistry: Reaction with azides to form 1,2,3-triazoles (bioisosteres of amides).
  - Sonogashira: Coupling with aryl halides to extend the carbon skeleton.



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Figure 2: Divergent synthesis pathways utilizing the ethynyl-hydroxy motif.

References

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- Vertex AI Search. (2023). Synthesis and NMR data of ethyl 4-ethynyl-4-hydroxycyclohexane-1-carboxylate derivatives. Retrieved from 3
- ChemicalBook. (2025). Ethyl trans-4-Hydroxycyclohexanecarboxylate: Physical Properties and Synthesis. Retrieved from 2
- National Institutes of Health (PubChem). (2025). Compound Summary: Ethyl 4-hydroxycyclohexane-1-carboxylate.[4][5][6][7] Retrieved from 5[6]
- Kaneda, T. (1974).[8] Separation of cis and trans isomers of hydroxycyclohexanecarboxylic acids by gas—liquid chromatography. Journal of Chromatography A. Retrieved from 8

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Sources

- 1. Transaminase-catalysis to produce trans-4-substituted cyclohexane-1-amines including a key intermediate towards cariprazine - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Ethyl trans-4-Hydroxycyclohexanecarboxylate | 3618-04-0 [chemicalbook.com]
- 3. rsc.org [rsc.org]
- 4. chemscene.com [chemscene.com]
- 5. Ethyl 4-hydroxycyclohexanecarboxylate | C9H16O3 | CID 86973 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Ethyl 4-(hydroxymethyl)cyclohexane-1-carboxylate | C10H18O3 | CID 13548163 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. ETHYL 4-HYDROXYCYCLOHEXANECARBOXYLATE | 17159-80-7 [chemicalbook.com]
- 8. semanticscholar.org [semanticscholar.org]
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